

Environmental Fate and Mobility of Quinoxifen: A Technical Guide

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Compound of Interest

Compound Name: Quinoxifen

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Introduction

Quinoxifen is a fungicide belonging to the quinoline class of chemicals, primarily utilized for the control of powdery mildew on various agricultural crops. Its environmental fate and mobility are critical aspects of its overall risk assessment, determining its persistence, potential for contamination of soil and water resources, and its impact on non-target organisms. This technical guide provides an in-depth overview of the environmental behavior of **quinoxifen**, compiling key quantitative data, detailing experimental protocols for its assessment, and visualizing important environmental processes.

Physicochemical Properties

The environmental transport and partitioning of **quinoxifen** are governed by its fundamental physicochemical properties. These properties are essential inputs for environmental fate models used to predict its distribution in various environmental compartments. A summary of these properties is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₈ Cl ₂ FNO	[1]
Molecular Weight	308.13 g/mol	[1]
Vapor Pressure	1.5 x 10 ⁻⁷ mm Hg at 25°C	[2]
Henry's Law Constant	9.6 x 10 ⁻⁹ atm-m ³ /mol	[2]
Water Solubility	0.128 mg/L (pH 5), 0.047 mg/L (pH 7), 0.036 mg/L (pH 9) at 20°C	[2]
Octanol-Water Partition Coefficient (log K _{ow})	4.66	[2]
Soil Organic Carbon-Water Partitioning Coefficient (K _{oc})	18,339 - 75,930 mL/g (experimentally derived)	[3]
Dissociation Constant (pK _a)	3.56 (weak base)	[2]

Environmental Fate and Mobility

The fate of **quinoxifen** in the environment is determined by a combination of transport and transformation processes. Due to its low water solubility and high affinity for organic matter, **quinoxifen** is expected to have low mobility in soil and readily partition to sediment in aquatic systems.[3]

Degradation in Soil

Quinoxifen is persistent in the terrestrial environment.[3] Biodegradation is a slow process, with reported aerobic soil metabolism half-lives ranging from 102 to over 508 days.[2][3] The primary degradation pathway in soil is aerobic metabolism.[3]

Degradation in Aquatic Systems

In aquatic environments, **quinoxifen** is considered slightly to moderately persistent, with aerobic and anaerobic aquatic metabolism half-lives ranging from 18 to 50 days.[3] The primary route of degradation in water is aqueous photodegradation, especially in clear, shallow waters,

where the half-life can be less than a day.[3] Hydrolysis of **quinoxifen** is pH-dependent; it is stable at pH 7 and 9, but hydrolyzes with a half-life of 75 days at pH 4.[2] Due to its high Koc value, **quinoxifen** is expected to adsorb strongly to suspended solids and sediment.[2]

Atmospheric Fate

With a low vapor pressure, **quinoxifen** is expected to exist in both the vapor and particulate phases in the atmosphere.[2] The vapor phase is susceptible to degradation by photochemically produced hydroxyl radicals, with an estimated atmospheric half-life of about 1 day.[2] Particulate-phase **quinoxifen** is removed from the atmosphere through wet and dry deposition.[2]

Summary of Environmental Fate Data

The following table summarizes the key quantitative data related to the environmental fate of **quinoxifen**.

Environmental Compartment	Process	Half-life (DT ₅₀) / Endpoint	Conditions	Reference
Soil	Aerobic Metabolism	102 - >508 days	Laboratory studies	[2][3]
Water	Aqueous Photodegradation	< 1 day	Clear, shallow water, favorable light	[3]
Aerobic Aquatic Metabolism	18 - 50 days	Laboratory studies	[3]	
Anaerobic Aquatic Metabolism	18 - 50 days	Laboratory studies	[3]	
Hydrolysis	75 days	pH 4	[2]	
Hydrolysis	Stable	pH 7 and 9	[2]	
Air	Atmospheric Photolysis (vapor phase)	~1 day	Estimated	[2]

Major Degradation Products

The degradation of **quinoxifen** in the environment leads to the formation of several transformation products. The major degradates identified in various studies include:

- 5,7-dichloro-4-hydroxyquinoline (DCHQ): A major degradate in hydrolysis and aerobic soil metabolism studies.[4]
- 2-oxo-**quinoxifen**: Also referred to as 3-OH **quinoxifen**, it is a significant metabolite.[3][4]

These major degradates are reported to be considerably less toxic than the parent **quinoxifen** to daphnids and green algae.[3]

Experimental Protocols

The environmental fate of **quinoxifen** is assessed through a series of standardized laboratory and field studies, primarily following the guidelines established by the Organisation for Economic Co-operation and Development (OECD) and the U.S. Environmental Protection Agency (EPA). Below are detailed methodologies for key experiments.

Aerobic and Anaerobic Transformation in Soil (OECD 307)

This study aims to determine the rate and pathway of **quinoxifen** degradation in soil under both aerobic and anaerobic conditions.

Methodology:

- **Soil Selection:** At least three different soil types with varying textures, organic carbon content, and pH are used.
- **Test Substance Application:** ^{14}C -labeled **quinoxifen** is applied to fresh soil samples at a concentration equivalent to the maximum recommended field application rate.
- **Incubation:**
 - **Aerobic:** Soil samples are incubated in the dark at a constant temperature (e.g., 20°C) and moisture content (e.g., 40-60% of maximum water holding capacity). A continuous stream of carbon dioxide-free, humidified air is passed through the incubation vessels.
 - **Anaerobic:** After an initial aerobic phase to establish microbial activity, the soil is flooded with deionized water, and the headspace is purged with an inert gas (e.g., nitrogen) to create anaerobic conditions.
- **Sampling and Analysis:** At periodic intervals, replicate soil samples are taken and extracted with appropriate solvents. The extracts are analyzed using techniques such as High-Performance Liquid Chromatography (HPLC) with radiometric detection to quantify the parent compound and its transformation products. Evolved $^{14}\text{CO}_2$ is trapped to determine the extent of mineralization.
- **Data Analysis:** The degradation kinetics are determined by plotting the concentration of **quinoxifen** over time, and the half-life (DT_{50}) is calculated.

Adsorption/Desorption Using a Batch Equilibrium Method (OECD 106)

This experiment quantifies the extent to which **quinoxifen** binds to soil particles, which is a key indicator of its mobility.

Methodology:

- **Soil and Solution Preparation:** Several soil types with a range of organic carbon content, clay content, and pH are used. A solution of ^{14}C -labeled **quinoxifen** in 0.01 M CaCl_2 is prepared at various concentrations.
- **Adsorption Phase:** A known mass of soil is mixed with a known volume of the **quinoxifen** solution in a centrifuge tube. The tubes are agitated (e.g., on a shaker) for a predetermined equilibration time (typically 24-48 hours) at a constant temperature.
- **Separation and Analysis:** The soil suspension is centrifuged to separate the solid and liquid phases. The concentration of **quinoxifen** in the supernatant is measured by liquid scintillation counting. The amount of **quinoxifen** adsorbed to the soil is calculated by the difference between the initial and equilibrium concentrations in the solution.
- **Desorption Phase:** The supernatant from the adsorption phase is replaced with a fresh pesticide-free 0.01 M CaCl_2 solution. The tubes are agitated again for the same equilibration time.
- **Analysis:** The concentration of **quinoxifen** in the solution after the desorption step is measured to determine the amount of desorbed substance.
- **Data Calculation:** The soil-water distribution coefficient (K_d) and the soil organic carbon-water partitioning coefficient (K_{oc}) are calculated.

Hydrolysis as a Function of pH (OECD 111)

This study assesses the abiotic degradation of **quinoxifen** in water at different pH levels.

Methodology:

- **Buffer Solutions:** Sterile aqueous buffer solutions are prepared at pH 4, 7, and 9.
- **Test Substance Addition:** A sterile solution of **quinoxifen** is added to the buffer solutions at a concentration below its water solubility.
- **Incubation:** The solutions are incubated in the dark at a constant temperature (e.g., 25°C or 50°C for accelerated testing).
- **Sampling and Analysis:** Aliquots of the solutions are taken at various time intervals and analyzed for the concentration of the parent **quinoxifen** and any hydrolysis products using a suitable analytical method like HPLC.
- **Data Analysis:** The rate of hydrolysis and the half-life (DT_{50}) are determined for each pH.

Phototransformation of Chemicals in Water (OECD 316)

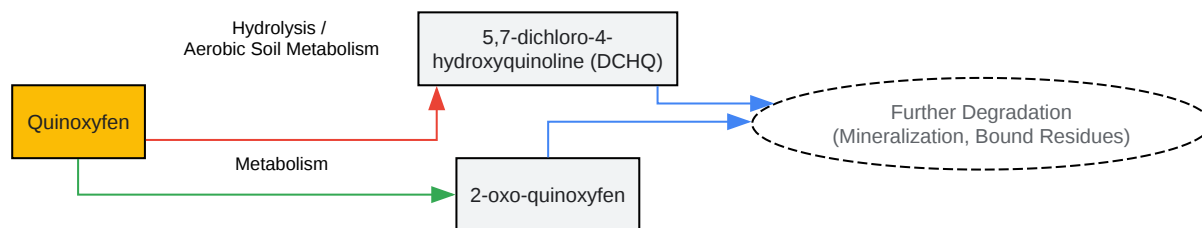
This guideline is used to determine the rate of direct photodegradation of **quinoxifen** in water upon exposure to sunlight.

Methodology:

- **Test Solution Preparation:** A solution of **quinoxifen** is prepared in sterile, buffered, air-saturated purified water.
- **Irradiation:** The test solution is exposed to a light source that simulates natural sunlight (e.g., a xenon arc lamp). Control samples are kept in the dark at the same temperature.
- **Sampling and Analysis:** Samples are collected from both the irradiated and dark control solutions at specific time points. The concentration of **quinoxifen** and its phototransformation products are determined by analytical methods such as HPLC or LC-MS.
- **Data Analysis:** The rate of phototransformation and the photolytic half-life are calculated. The quantum yield, which is a measure of the efficiency of the photochemical process, can also be determined.

Visualizations

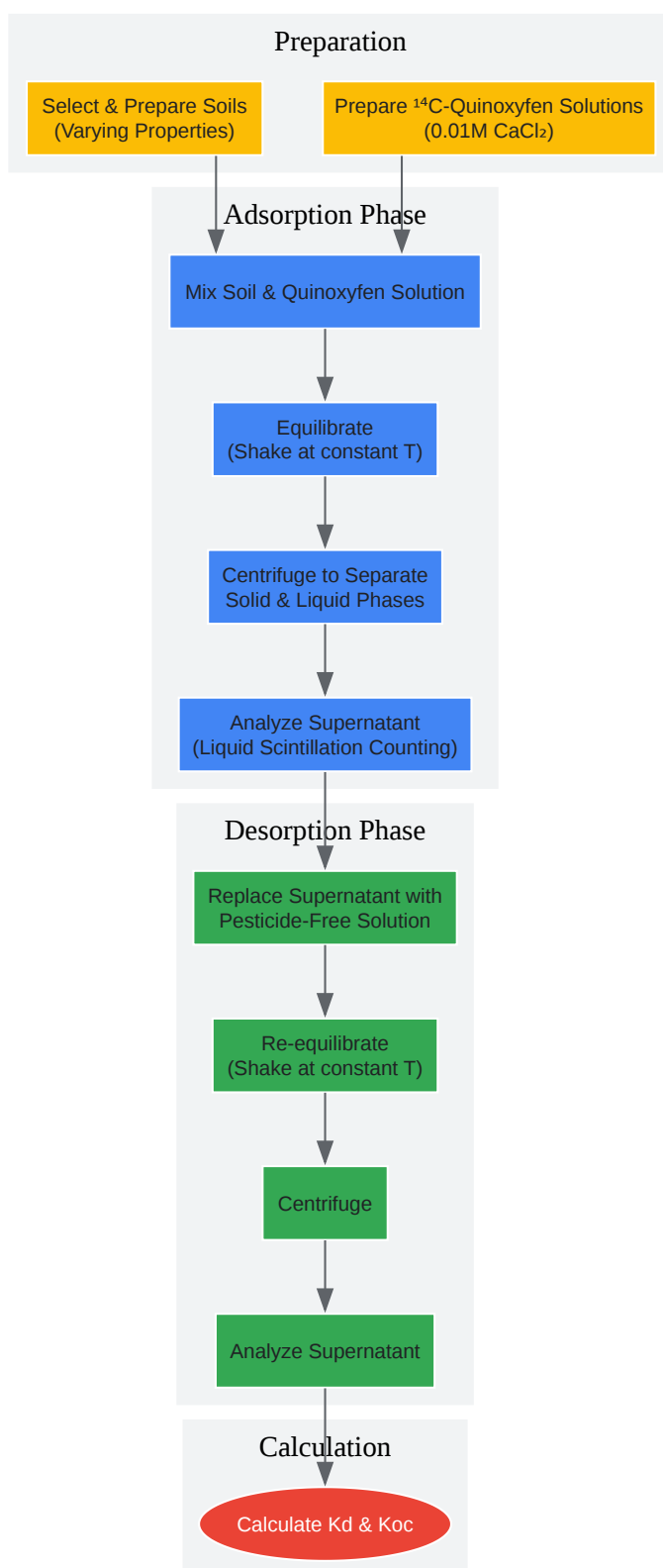
Quinoxyfen Degradation Pathway



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Caption: Simplified degradation pathway of **quinoxyfen** in the environment.

Experimental Workflow for Soil Adsorption/Desorption Study (OECD 106)



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Caption: General workflow for determining soil adsorption/desorption of **quinoxifen**.

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